

Essential Guide to the Proper Disposal of Larubrilstat

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Compound of Interest

Compound Name: Larubrilstat
CAS No.: 2765226-31-9
Cat. No.: B15560783

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Disclaimer: As of this writing, a specific Safety Data Sheet (SDS) with official disposal instructions for **Larubrilstat** is not publicly available. The following procedures are based on general best practices for the disposal of non-hazardous pharmaceutical and chemical waste in a laboratory setting. It is imperative to always consult your institution's Environmental Health and Safety (EHS) office and adhere to all local, state, and federal regulations.

Researchers, scientists, and drug development professionals handling **Larubrilstat** must prioritize safety and environmental responsibility. Proper disposal of this and any chemical agent is a critical component of laboratory safety protocols. While **Larubrilstat** may not be classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA), all pharmaceutical waste requires careful management to prevent environmental contamination.^{[1][2]}

Physicochemical Data for Larubrilstat

Understanding the properties of a compound is fundamental to its safe handling and disposal. Below is a summary of the available physicochemical data for **Larubrilstat**.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₅ N ₅ O ₂	[3]
Molecular Weight	379.5 g/mol	[3]
IUPAC Name	[2-[[[(5R)-6,7-dihydro-5H-cyclopenta[b]pyridin-5-yl]amino]pyrimidin-5-yl]-(8-oxa-2-azaspiro[4.5]decan-2-yl)methanone	[3]

Experimental Protocol: Step-by-Step Disposal of Larubrilstat

This protocol provides a standardized procedure for the disposal of unused, expired, or contaminated **Larubrilstat** in a laboratory environment.

Materials Required:

- Personal Protective Equipment (PPE): Safety glasses, lab coat, nitrile gloves.
- Designated non-hazardous pharmaceutical waste container (e.g., a white pail with a blue lid), clearly labeled "Non-Hazardous Pharmaceutical Waste for Incineration".[1]
- Sealable plastic bags.
- Waste disposal log.

Procedure:

- Personnel Safety: Before handling **Larubrilstat**, ensure you are wearing the appropriate PPE, including a lab coat, safety glasses, and nitrile gloves.
- Segregation of Waste: It is crucial to keep different waste streams separate to avoid dangerous chemical reactions.[4] Do not mix **Larubrilstat** waste with hazardous waste (e.g., flammable solvents, corrosive materials), biohazardous waste, or sharps.[5]

- Containment of Solid **Larubrilstat** Waste:
 - For unused or expired pure **Larubrilstat** powder, carefully place it and any contaminated items (e.g., weighing paper, contaminated wipes) into a sealable plastic bag.
 - Minimize the generation of dust.
 - Place the sealed bag into the designated "Non-Hazardous Pharmaceutical Waste for Incineration" container.[\[1\]](#)
- Disposal of Liquid **Larubrilstat** Waste:
 - Do not pour **Larubrilstat** solutions down the drain.[\[6\]](#)[\[7\]](#) This can contaminate water supplies and harm aquatic life.[\[1\]](#)
 - Aqueous solutions containing **Larubrilstat** should be collected in a compatible, sealed, and clearly labeled waste container.
 - This container should be managed by your institution's hazardous waste program.
- Decontamination of Empty Containers:
 - Empty **Larubrilstat** stock containers must be properly decontaminated before disposal.[\[8\]](#)
 - Triple-rinse the empty container with a suitable solvent (e.g., water or 70% ethanol).[\[9\]](#)[\[10\]](#)
 - Collect the rinsate (the liquid from rinsing) and dispose of it as chemical waste, as described in step 4.[\[10\]](#)
 - After triple-rinsing, deface or remove the original label to prevent misuse.[\[9\]](#)[\[11\]](#) You can write "EMPTY" on the container.[\[9\]](#)
 - The decontaminated container can then be disposed of in the regular trash or recycling, in accordance with your institution's policies.[\[9\]](#)
- Final Disposal:

- Once the "Non-Hazardous Pharmaceutical Waste for Incineration" container is full, securely seal the lid.
- Arrange for pickup and disposal through your institution's EHS office or a licensed waste management contractor.[\[5\]](#)
- Record the disposal in your waste disposal log.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Larubrilstat** waste in a laboratory setting.



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Caption: Logical workflow for **Larubrilstat** disposal.

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